

Application Notes and Protocols: N-Acetyl-L-methionine Methyl Ester in Protein Modification

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Compound of Interest

Compound Name: *N-Acetyl-L-methionine methyl ester*

CAS No.: 35671-83-1

Cat. No.: B556386

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-terminal acetylation is a widespread and vital protein modification in eukaryotes, impacting protein stability, function, and localization. This modification is enzymatically catalyzed by N-terminal acetyltransferases (NATs), which transfer an acetyl group from acetyl-CoA to the α -amino group of the nascent polypeptide chain. One of the key players in this process is the N-terminal methionine, which can be acetylated by specific NATs, such as NatB, before or after its potential cleavage. While the biological mechanisms of N-terminal acetylation are well-studied, the direct application of N-acetylated amino acid derivatives for in vitro protein modification presents an area of interest for chemical biology and proteomics.

This document provides a detailed overview of the potential applications of **N-Acetyl-L-methionine methyl ester** as a tool for targeted protein modification. Due to the limited direct experimental evidence for the use of **N-Acetyl-L-methionine methyl ester** as a chemical modification reagent in the current body of scientific literature, the application notes and

protocols presented here are based on established principles of chemical acylation and serve as a foundational guide for researchers exploring this novel application.

Hypothetical Application: Site-Specific N-Terminal Acetylation

N-Acetyl-L-methionine methyl ester can be hypothetically employed as a reagent for the targeted chemical acetylation of the N-terminus of proteins and peptides, particularly those with a free N-terminal amino group. The methyl ester group could potentially enhance the reactivity of the acetyl group under specific conditions, allowing for a targeted modification. This approach could be valuable for:

- Studying the functional impact of N-terminal acetylation: By comparing the activity of an in vitro acetylated protein with its unmodified counterpart, researchers can investigate the role of this modification in protein function, stability, and interaction with other molecules.
- Generating standards for mass spectrometry: Proteins or peptides modified with **N-Acetyl-L-methionine methyl ester** can serve as standards for developing and validating mass spectrometry-based methods for detecting and quantifying N-terminal acetylation in complex biological samples.
- Probing protein structure and accessibility: The efficiency of modification by **N-Acetyl-L-methionine methyl ester** at the N-terminus could provide insights into the accessibility and local environment of the protein's N-terminal region.

Quantitative Data Summary

The following tables present hypothetical quantitative data to illustrate the potential outcomes of protein modification using **N-Acetyl-L-methionine methyl ester**. These values are for illustrative purposes and would need to be determined experimentally.

Table 1: Modification Efficiency of Model Peptides

Peptide Sequence	Concentration of Reagent (mM)	Reaction Time (hours)	Modification Efficiency (%)
GGGGGGG	10	2	85
MGGGGGG	10	2	78
AGGGGGG	10	2	82
GGGGGGK	10	2	90 (N-terminus), 15 (Lysine)

Table 2: Mass Spectrometry Analysis of a Modified Protein (Hypothetical Data)

Protein	Expected Mass (Da)	Observed Mass (Da)	Mass Shift (Da)	Modification
Myoglobin	16951.5	16993.5	+42.0	N-terminal Acetylation
Lysozyme	14307.0	14349.0	+42.0	N-terminal Acetylation

Experimental Protocols

The following are detailed, hypothetical protocols for the use of **N-Acetyl-L-methionine methyl ester** in protein modification.

Protocol 1: In Vitro N-Terminal Acetylation of a Purified Protein

Objective: To chemically acetylate the N-terminus of a purified protein using **N-Acetyl-L-methionine methyl ester**.

Materials:

- Purified protein of interest (e.g., Myoglobin) in a suitable buffer (e.g., 50 mM HEPES, pH 7.5)
- N-Acetyl-L-methionine methyl ester**

- Dimethyl sulfoxide (DMSO)
- Quenching solution (e.g., 1 M Tris-HCl, pH 8.0)
- Dialysis tubing or desalting columns
- Bradford assay reagent
- SDS-PAGE reagents and equipment
- Mass spectrometer (e.g., ESI-QTOF)

Procedure:

- **Protein Preparation:** Prepare a solution of the purified protein at a concentration of 1 mg/mL in 50 mM HEPES buffer, pH 7.5.
- **Reagent Preparation:** Prepare a 100 mM stock solution of **N-Acetyl-L-methionine methyl ester** in DMSO.
- **Reaction Setup:** In a microcentrifuge tube, add the protein solution. While vortexing gently, add the **N-Acetyl-L-methionine methyl ester** stock solution to a final concentration of 10 mM.
- **Incubation:** Incubate the reaction mixture at room temperature for 2 hours with gentle agitation.
- **Quenching:** Stop the reaction by adding the quenching solution to a final concentration of 100 mM. Incubate for 15 minutes at room temperature.
- **Removal of Excess Reagent:** Remove unreacted **N-Acetyl-L-methionine methyl ester** and byproducts by dialysis against 50 mM HEPES, pH 7.5, or by using a desalting column.
- **Protein Quantification:** Determine the concentration of the modified protein using the Bradford assay.
- **Analysis by SDS-PAGE:** Analyze the modified and unmodified protein samples on an SDS-PAGE gel to check for any gross changes in molecular weight or protein integrity.

- Analysis by Mass Spectrometry: Analyze the modified protein by mass spectrometry to confirm the addition of the acetyl group. A mass increase of 42.010 Da is expected.

Protocol 2: Quantitative Analysis of Modification Efficiency by Mass Spectrometry

Objective: To quantify the efficiency of N-terminal acetylation using a bottom-up proteomics approach.

Materials:

- Modified and unmodified protein samples from Protocol 1
- Dithiothreitol (DTT)
- Iodoacetamide (IAA)
- Trypsin (mass spectrometry grade)
- Formic acid
- Acetonitrile
- LC-MS/MS system

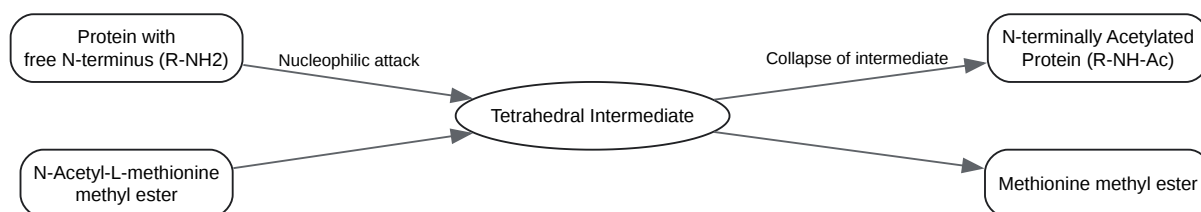
Procedure:

- Protein Denaturation and Reduction: Take 20 µg of both the modified and unmodified protein samples. Denature the proteins in 8 M urea, 50 mM Tris-HCl, pH 8.0. Reduce disulfide bonds by adding DTT to a final concentration of 10 mM and incubating at 37°C for 1 hour.
- Alkylation: Alkylate free cysteine residues by adding IAA to a final concentration of 20 mM and incubating in the dark at room temperature for 30 minutes.
- Digestion: Dilute the urea concentration to less than 1 M with 50 mM Tris-HCl, pH 8.0. Add trypsin at a 1:50 (trypsin:protein) ratio and incubate overnight at 37°C.

- **Sample Cleanup:** Acidify the digest with formic acid to a final concentration of 0.1%. Desalt the peptides using a C18 StageTip or equivalent.
- **LC-MS/MS Analysis:** Analyze the desalted peptides by LC-MS/MS. Acquire data in a data-dependent acquisition (DDA) mode.
- **Data Analysis:** Search the MS/MS data against the protein sequence database using a search engine (e.g., MaxQuant, Proteome Discoverer). Include variable modifications for N-terminal acetylation (+42.010 Da).
- **Quantification:** Calculate the modification efficiency by comparing the peak areas of the acetylated and non-acetylated forms of the N-terminal peptide.

Visualizations

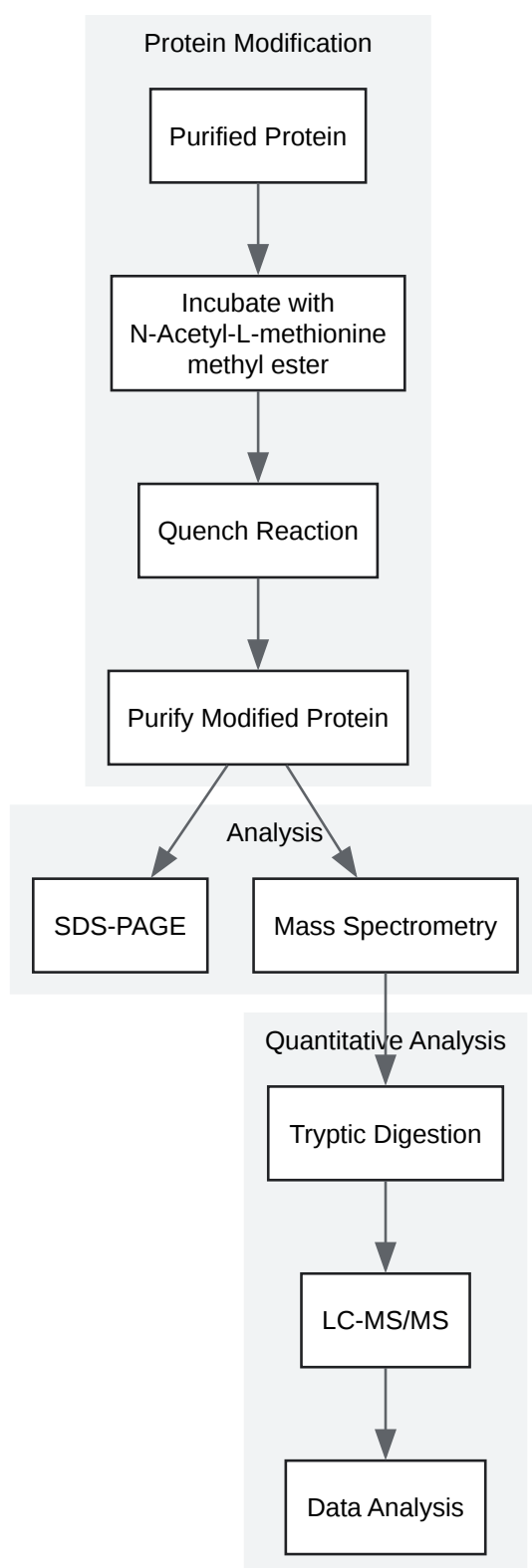
Diagram 1: Hypothetical Reaction Mechanism



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Caption: Hypothetical reaction of a protein's N-terminus with **N-Acetyl-L-methionine methyl ester**.

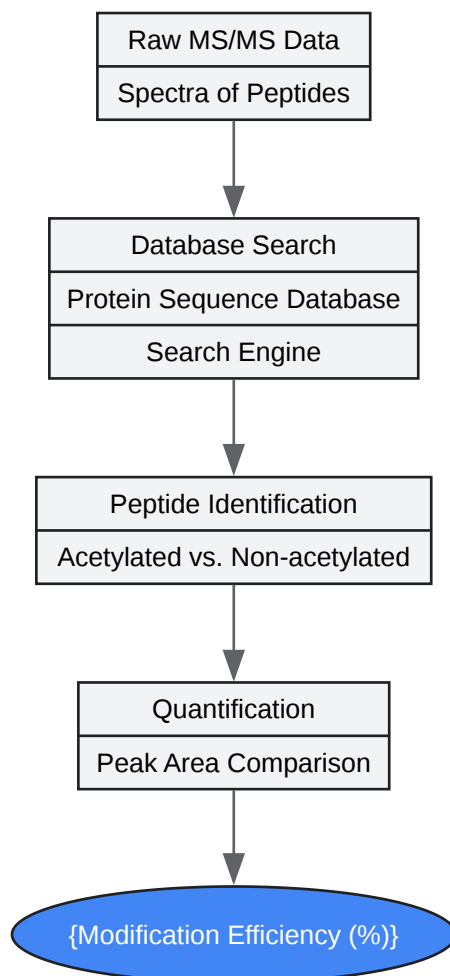
Diagram 2: Experimental Workflow for Protein Modification and Analysis



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Caption: Workflow for in vitro protein modification and subsequent analysis.

Diagram 3: Logical Relationship in Data Analysis



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Caption: Logical flow for quantitative analysis of protein modification from mass spectrometry data.

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